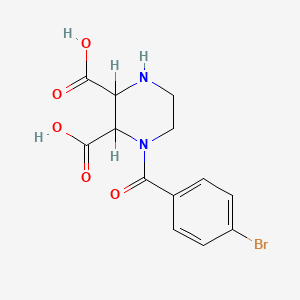

1-(4-Bromobenzoyl)piperazine-2,3-dicarboxylic acid

• CAS No.: 94856-92-5
• Molecular Formula: C13H13BrN2O5
• Molecular Weight: 357.16 g/mol
• IUPAC Name: 1-(4-bromobenzoyl)piperazine-2,3-dicarboxylic acid
• InChI: InChI=1S/C13H13BrN2O5/c14-8-3-1-7(2-4-8)11(17)16-6-5-15-9(12(18)19)10(16)13(20)21/h1-4,9-10,15H,5-6H2,(H,18,19)(H,20,21)
• InChI Key: WDVICMJSSBICSA-UHFFFAOYSA-N
• SMILES: C1CN(C(C(N1)C(=O)O)C(=O)O)C(=O)C2=CC=C(C=C2)Br
• Synonyms: 1-(4-bromobenzoyl)piperazine-2,3-dicarboxylic acid; 1-BBPD; PBB-PZDA

Description

1-(4-Bromobenzoyl)piperazine-2,3-dicarboxylic acid, also known as this compound, is a useful research compound. Its molecular formula is C13H13BrN2O5 and its molecular weight is 357.16 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

##STR11## To an ice cold solution of piperazine-2,3-dicarboxylic acid (1.74 g/0.01 mole) in aqueous sodium hydroxide (1.2 g/20 ml) was added 4-bromobenzoyl chloride (2.2 g/0.01 mole) over 30 min. The resulting solution was stirred at 0° for 2 h, then allowed to warm to room temperature overnight. The solution was applied to a column of Dowex AG-1-acetate resin and the ninhydrin positive fractions of the 3M acetic acid eluate were combined and evaporated to dryness. Recrystallization of the residue from a 50% aqueous ethanol solution yielded 4-(4-bromobenzoyl)-piperazine-2,3-dicarboxylic acid (800 mg) as a white solid m.p., 218°-20°.
